

Amoxicillin Sodium Degradation: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Amoxycillin (sodium)

Cat. No.: B13391290

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This in-depth technical guide provides a comprehensive overview of the degradation pathways and byproducts of amoxicillin sodium. Amoxicillin, a widely prescribed β -lactam antibiotic, is susceptible to degradation under various environmental conditions, impacting its efficacy and potentially leading to the formation of immunogenic or hazardous compounds. This document outlines the primary degradation routes, summarizes quantitative data from forced degradation studies, provides detailed experimental protocols for analysis, and visualizes key processes for enhanced understanding.

Core Degradation Pathways of Amoxicillin

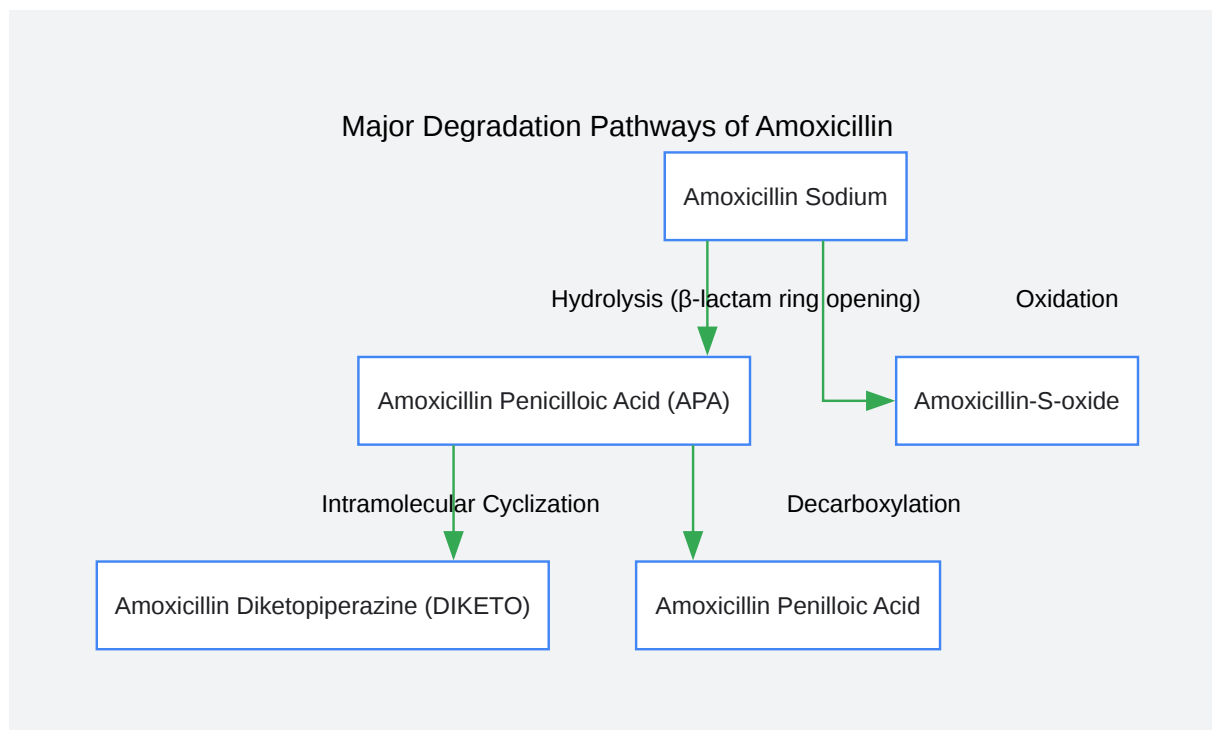
The primary driver of amoxicillin degradation is the hydrolysis of its strained β -lactam ring, a reaction catalyzed by acidic, basic, or enzymatic conditions.^[1] This initial cleavage leads to the formation of several key degradation products. The degradation pathways are significantly influenced by factors such as pH, temperature, and exposure to light.^[2]

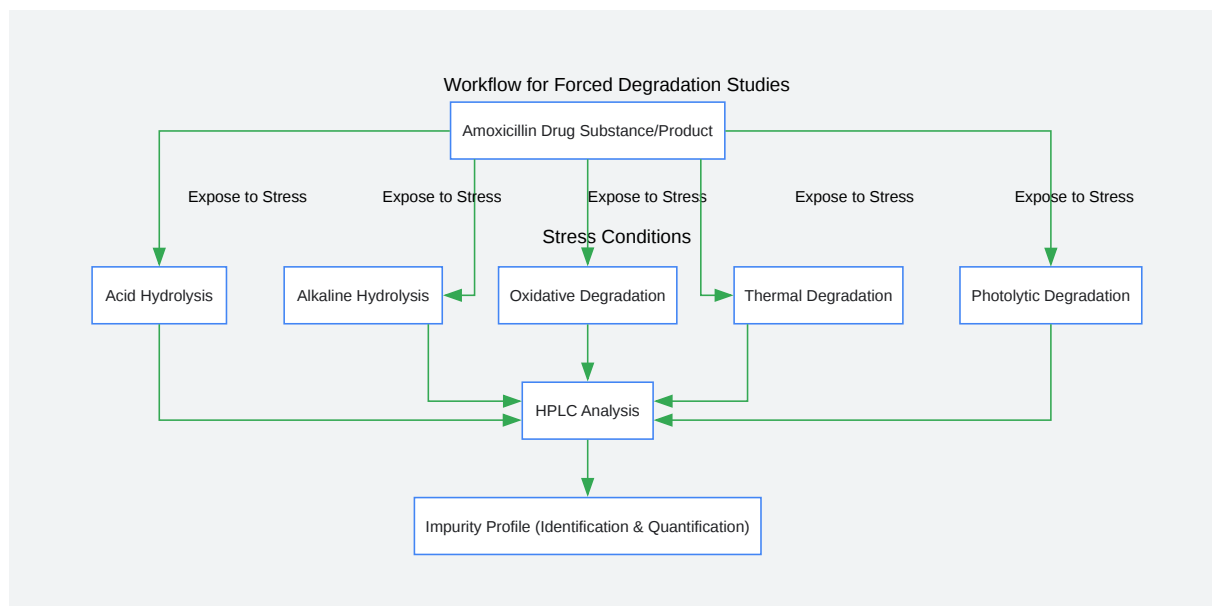
The principal degradation byproducts identified in multiple studies include:

- Amoxicillin Penicilloic Acid (APA): Formed through the hydrolysis of the β -lactam ring, APA is a primary degradation product.^{[1][3]}
- Amoxicillin Diketopiperazine (DIKETO): This stable six-membered ring structure is formed via intramolecular cyclization of amoxicillin penicilloic acid.^{[1][4]}

- Amoxicillin Penilloic Acid: This byproduct can be formed through the decarboxylation of amoxicilloic acid.[\[3\]](#)
- Amoxicillin-S-oxide: An oxidation product of amoxicillin.[\[5\]](#)
- Phenol Hydroxypyrazine: Another identified degradation product.[\[5\]](#)

The following diagram illustrates the major degradation pathways of amoxicillin sodium.





General Workflow for LC-MS/MS Impurity Analysis

Sample Preparation

Weigh Sample

Dissolve & Dilute

Filter

LC-MS/MS Analysis

Inject into LC-MS/MS

Chromatographic Separation

MS/MS Detection (MRM)

Data Processing

Integrate Peak Areas

Quantify Impurities

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Phone: (601) 213-4426

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